

Commercial Availability and Synthetic Guide for Tert-Butyl Methyl Malonate

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Compound of Interest

Compound Name: *tert-Butyl methyl malonate*

Cat. No.: B153513

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and applications of **tert-butyl methyl malonate**, a valuable reagent in organic synthesis and drug discovery. Its unique sterically hindered tert-butyl group and reactive methyl ester moiety make it a versatile building block for the introduction of a carboxymethyl group or for the construction of more complex molecular architectures.

Commercial Availability

Tert-butyl methyl malonate is readily available from a variety of chemical suppliers. The most common purity levels offered are 95% and 97%. Pricing can vary based on the supplier, quantity, and purity. Below is a summary of offerings from prominent suppliers.

Supplier	Purity	Available Quantities	Price (USD)
			~
Thermo Scientific	95%	5 mL, 25 mL	60(5mL), 60 (5mL) , 180 (25 mL)
CP Lab Safety	95%, 97%	100 g, 500 g	Contact for pricing
			~
TCI Chemicals	>95.0% (GC)	25 mL, 250 mL	70(25mL), 70 (25mL) , 450 (250 mL)
Sigma-Aldrich	95%	Custom	Contact for pricing
Georganics	High Purity	Milligrams to multi-kilograms	Contact for pricing
Santa Cruz Biotechnology	---	Custom	Contact for pricing
Cenmed	---	Custom	Contact for pricing

Note: Prices are approximate and subject to change. It is recommended to contact the suppliers directly for the most current pricing and availability.

Physicochemical Properties

Property	Value
CAS Number	42726-73-8 [1]
Molecular Formula	C ₈ H ₁₄ O ₄ [2]
Molecular Weight	174.19 g/mol [2]
Appearance	Colorless to pale yellow liquid
Boiling Point	80 °C at 11 mmHg [1]
Density	1.03 g/mL at 25 °C [1]
Refractive Index	n _{20/D} 1.415 [1]

Experimental Protocols: Synthesis of Tert-Butyl Methyl Malonate

While several methods can be envisioned for the synthesis of **tert-butyl methyl malonate**, a common and effective laboratory-scale preparation involves the esterification of mono-tert-butyl malonate.

Method 1: Hafnium(IV) Chloride Catalyzed Esterification

This method utilizes a Lewis acid catalyst for the efficient esterification of mono-tert-butyl malonate with methanol.

Materials:

- Mono-tert-butyl malonate
- Methanol (anhydrous)
- Hafnium(IV) chloride tetrahydrofuran complex (1:2)
- Dichloromethane (DCM)
- Saturated aqueous sodium chloride (brine)

- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- n-Hexane
- Ethyl acetate

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer, add mono-tert-butyl malonate (1 equivalent).
- Dissolve the mono-tert-butyl malonate in anhydrous methanol.
- Add a catalytic amount of hafnium(IV) chloride tetrahydrofuran complex (e.g., 0.01 equivalents).
- Stir the reaction mixture at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous sodium chloride solution.
- Extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a mixture of n-hexane and ethyl acetate as the eluent to afford pure **tert-butyl methyl malonate**.

Applications in Drug Development

Tert-butyl methyl malonate serves as a key building block in the synthesis of a wide range of pharmaceutical compounds. The malonate moiety provides a versatile handle for various

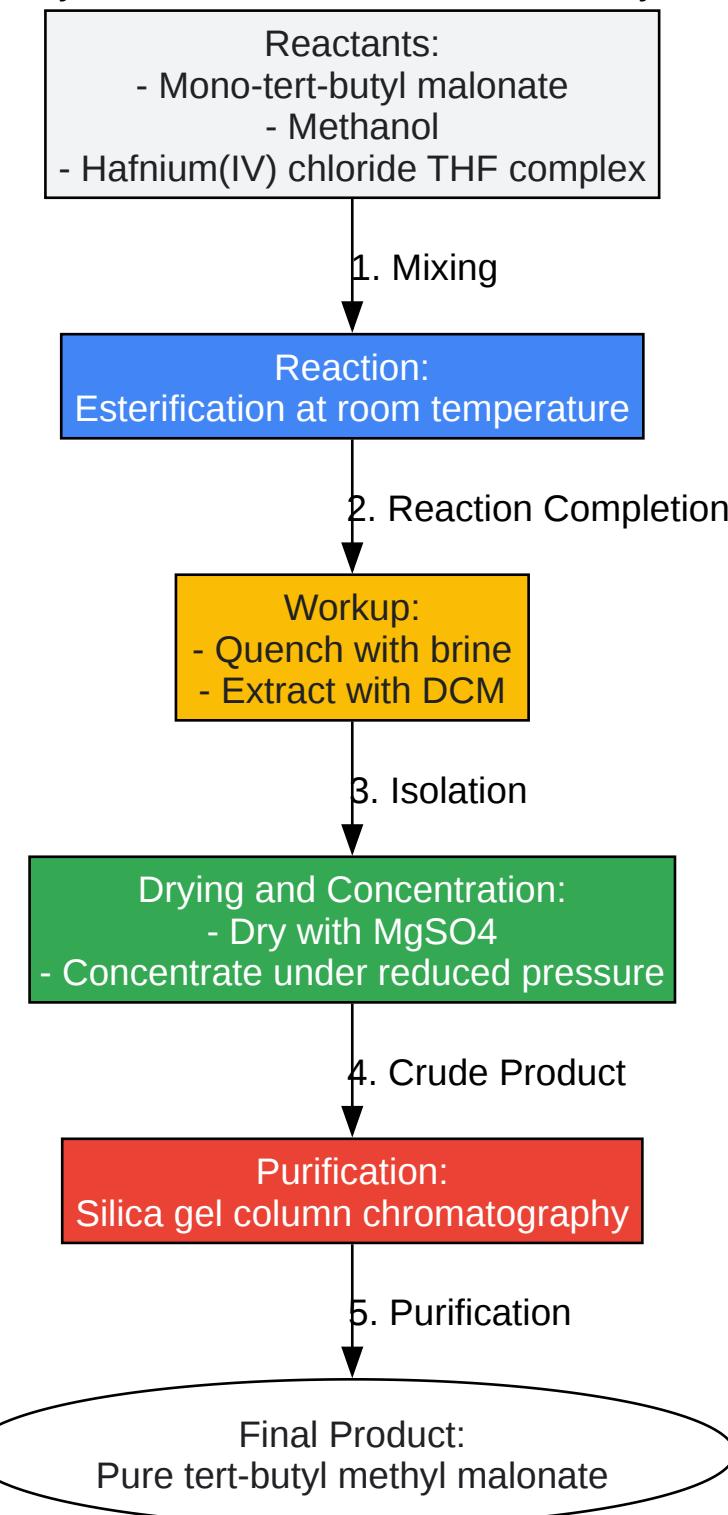
chemical transformations, including alkylation, acylation, and Michael additions. The tert-butyl ester group can serve as a protecting group that can be selectively removed under acidic conditions, while the methyl ester can be hydrolyzed under basic conditions.

One notable application is in the stereospecific palladium-catalyzed addition to allylic carbonates, which is a powerful method for constructing chiral centers in drug molecules.

Visualizing Workflows and Pathways

Diagram 1: Synthesis and Purification Workflow

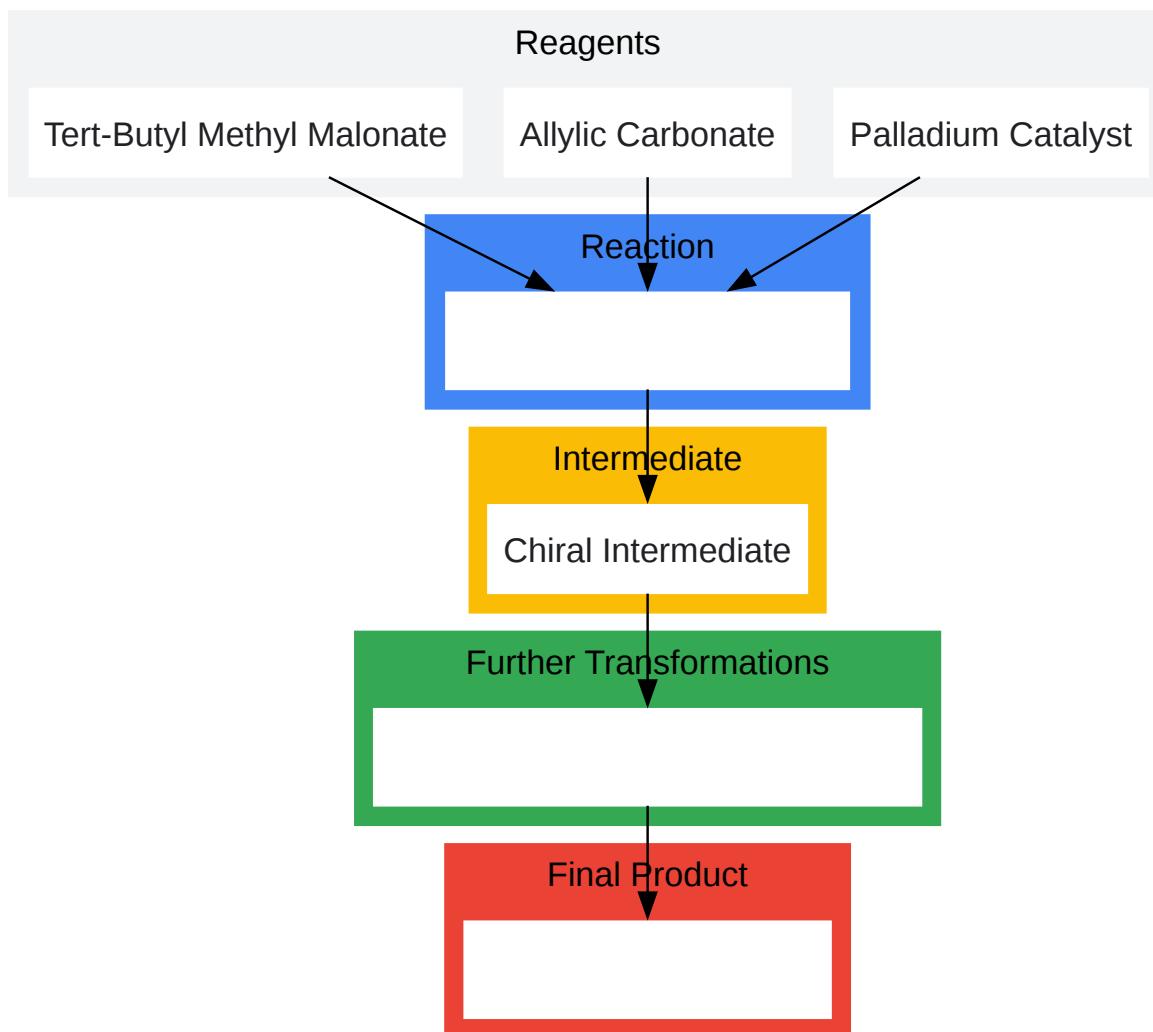
Workflow for the Synthesis and Purification of Tert-Butyl Methyl Malonate

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Caption: A flowchart illustrating the key steps in the synthesis and purification of **tert-butyl methyl malonate**.

Diagram 2: Application in Drug Synthesis

Application of Tert-Butyl Methyl Malonate in Drug Synthesis



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Caption: A logical diagram showing the role of **tert-butyl methyl malonate** in the synthesis of a chiral pharmaceutical intermediate.

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